

A Comprehensive Technical Guide to the Synthesis and Chemical Characteristics of Tetrasodium Iminodisuccinate

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Compound of Interest

Compound Name: Tetrasodium

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Abstract

Tetrasodium iminodisuccinate, a sodium salt of iminodisuccinic acid, has emerged as a significant chelating agent with a compelling environmental profile. Unlike traditional aminopolycarboxylates such as EDTA, it is readily biodegradable, making it a sustainable alternative in various industrial, scientific, and formulation applications.[1][2][3] This technical guide provides an in-depth exploration of the synthesis, chemical properties, and experimental protocols associated with **tetrasodium** iminodisuccinate. It is designed to serve as a core resource for researchers, chemists, and formulation scientists who require a detailed understanding of this versatile molecule for applications ranging from metal ion sequestration in industrial processes to the stabilization of formulations in drug development.

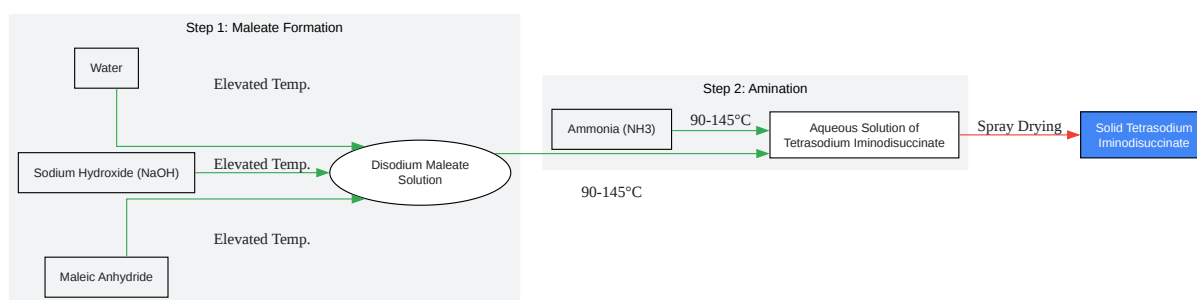
Synthesis of Tetrasodium Iminodisuccinate

The industrial synthesis of **tetrasodium** iminodisuccinate is a multi-step process starting from readily available achiral precursors. This pathway results in a specific mixture of stereoisomers.

Reaction Pathway

The primary synthesis route involves the reaction of maleic anhydride with ammonia and sodium hydroxide in an aqueous solution.[4] The process begins with the formation of a

disodium maleate solution, which then undergoes a Michael addition with ammonia at elevated temperatures.[1] The excess ammonia and water are subsequently removed by distillation, yielding a concentrated aqueous solution of **tetrasodium** iminodisuccinate with high yields, often up to 98%.[1] A solid, powdered, or granular form can be obtained through spray-drying of the final solution.[1]



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Caption: Synthesis pathway of **tetrasodium** iminodisuccinate.

Stereochemistry

The synthesis from achiral starting materials produces a racemic mixture of three stereoisomers. The resulting product typically contains 25% (S,S)-iminodisuccinate, 25% (R,R)-iminodisuccinate, and 50% of the meso form, (R,S)-iminodisuccinate.[5] All stereoisomers have been characterized as readily biodegradable.[5]

Experimental Protocols

This section details laboratory-scale procedures for the synthesis of **tetrasodium** iminodisuccinate and the determination of its metal chelation properties.

Laboratory-Scale Synthesis Protocol

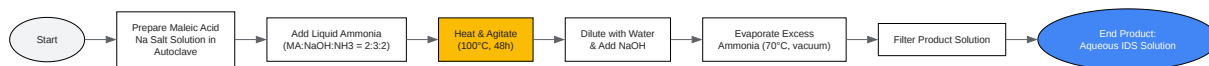
The following protocol is adapted from established industrial synthesis principles for a laboratory setting.[6]

Materials:

- Maleic anhydride (MA)
- Sodium hydroxide (NaOH)
- Liquid ammonia (NH₃)
- Deionized water
- 3-liter autoclave or suitable high-pressure reactor
- Heating and stirring apparatus

Procedure:

- **Prepare Disodium Maleate Solution:** Sequentially dissolve 784 g (8 mol) of maleic anhydride and 480 g (12 mol) of sodium hydroxide in 908 g (50.44 mol) of water within the 3-liter autoclave.
- **Amination Reaction:** Add 136 g (8 mol) of liquid ammonia to the reactor. Seal the reactor and heat the mixture to 100°C while stirring.
- **Reaction Incubation:** Maintain the reaction at 100°C for 48 hours.
- **Neutralization and Ammonia Removal:** After cooling, dilute the reaction mixture with water to a total weight of 4000 g. Add an additional 160 g (4 mol) of NaOH. Gently heat the solution to 70°C under vacuum (approx. 240 mbar) to evaporate the excess ammonia.
- **Final Product:** The resulting solution contains **tetrasodium** iminodisuccinate. A typical yield is approximately 77.5% of the theoretical value, with by-products including fumaric acid (5.6%) and aspartic acid (14.6%).[6] The solution can be filtered for clarity.



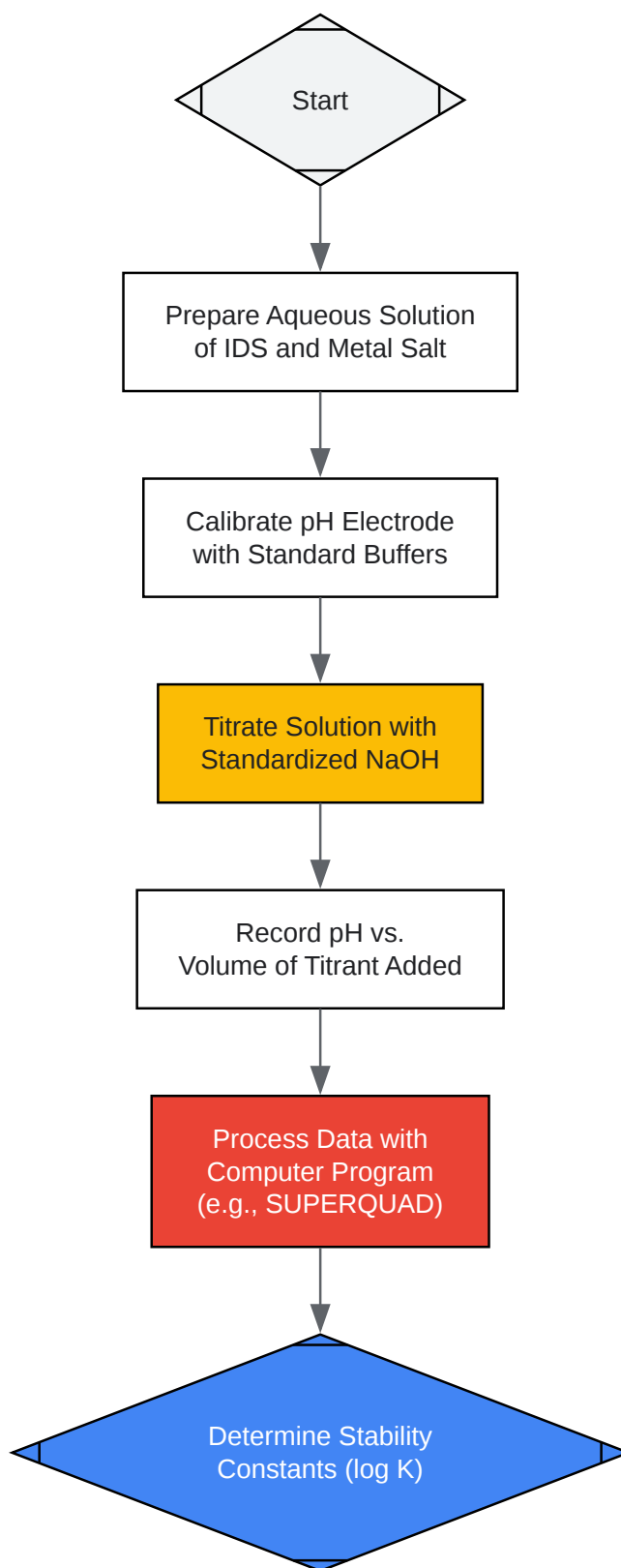
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Caption: Experimental workflow for the lab-scale synthesis of IDS.

Determination of Metal Complex Stability Constants via Potentiometric Titration

Potentiometric titration is a standard method for determining the stability constants of metal-ligand complexes in solution.^[7]

Principle: A solution containing the ligand (iminodisuccinic acid) and a metal ion of interest is titrated with a strong base (e.g., NaOH). The change in pH is monitored with a calibrated electrode. The resulting titration curve is then analyzed with specialized computer programs (e.g., SUPERQUAD) to calculate the stability constants (log K) for the various metal-ligand species formed.^[7]



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Caption: Workflow for determining stability constants via potentiometric titration.

Chemical Characteristics and Properties

Tetrasodium iminodisuccinate exhibits a range of chemical properties that define its function as a chelating agent.

Physical and Chemical Properties

The fundamental properties of **tetrasodium** iminodisuccinate are summarized below.

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₇ NNa ₄ O ₈	[1][8]
Molar Mass	337.102 g/mol	[1][4][9]
Appearance	White powder/granules or colorless to light yellow liquid	[1][8][10]
Purity (Solid)	>78% (Commercial Grade) or ≥93% (Technical Grade)	[1][8]
Active Content (Liquid)	32-35%	[11]
pH (0.25% solution)	11.5	[1]
pH (1% solution)	10.0 - 12.0	[11]
Decomposition Temp.	>300 °C (>572 °F)	[12]

Chelation Properties

Tetrasodium iminodisuccinate functions as a pentadentate ligand, meaning it can form five bonds to a central metal ion. The chelation involves the nitrogen atom and four carboxylate groups.[1] This allows it to form stable, water-soluble octahedral complexes with a variety of di- and trivalent metal ions, with the sixth coordination site typically occupied by a water molecule. [1][5]

Caption: Chelation of a metal ion (Mⁿ⁺) by iminodisuccinate.

The strength of these complexes is quantified by their stability constants (log K). Higher values indicate stronger binding.

Metal Ion	log K (ML)	Reference(s)
Fe(III)	18.2	[7]
Cu(II)	13.7	[7]
Zn(II)	10.3	[7]
Mn(II)	7.1	[7]

Its effectiveness in sequestering calcium is a key performance metric, particularly in cleaning applications.

Chelating Agent	Calcium Binding Capacity (mg CaCO ₃ /g)	Reference(s)
Tetrasodium Iminodisuccinate	~230	[1]
EDTA Na ₄ Salt	~280	[1]
DTPA Na ₅ Salt	~210	[1]

Stability and Biodegradability

A defining feature of **tetrasodium** iminodisuccinate is its combination of chemical stability under operational conditions and its ultimate biodegradability.

Stability Type	Condition	Result	Reference(s)
Thermal	100 °C for 4 hours	>90% active content maintained	[10] [13]
Thermal	50 °C for 24 weeks	>95% effectiveness maintained	[10]
pH (Acidic)	pH > 4-7 at 100 °C	Stable for several hours	[1]
pH (Alkaline)	Strongly alkaline at 50 °C	Stable for weeks	[1]
Oxidative	In presence of H ₂ O ₂	Stable; inhibits peroxide decomposition	[8] [11] [14]

This robustness contrasts with its environmental fate, where it is classified as readily biodegradable.

OECD Test Method	Result (% Biodegradation)	Time Frame	Reference(s)
OECD 301 E	78%	28 days	[1]
OECD 302 B	100%	28 days	[1]

Applications in Research and Development

The unique properties of **tetrasodium** iminodisuccinate make it a valuable tool for researchers.

- **Formulation Stabilization:** In drug development and cosmetics, it can chelate trace metal ions that catalyze the degradation of active pharmaceutical ingredients (APIs) or other sensitive components, thereby enhancing product shelf-life.[\[15\]](#)
- **Control of Metal-Catalyzed Reactions:** In chemical synthesis and biological assays, it can be used to control the activity of metal ions, preventing unwanted side reactions or enzymatic inhibition.

- **Bioprocessing:** Its biodegradability and effectiveness at sequestering calcium and magnesium ions make it suitable for use in bioprocessing buffers and cleaning protocols where residual, persistent chelators are undesirable.
- **Eco-toxicology Studies:** As a biodegradable substitute for EDTA, it serves as an important reference compound in studies on the environmental impact of chelating agents.[2][3]

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References

1. Tetrasodium iminodisuccinate - Wikipedia [en.wikipedia.org]
2. Tetrasodium Iminodisuccinate: A Key Ingredient for Effective and Eco-Friendly Detergents - POLY L-ASPARTIC ACID (PASP-Na,PASP-K,PASP-Ca,PASP-Mg,PASP-Zn),Sodium Polyaspartate,Iminodisuccinate Acid(IDS),Tetrasodium Iminodisuccinate(IDS-NA4),Sodium Glucoheptonate,Polyglutamic Acid,Sodium Polyglutamate,Polylactic Acid Manufactuer from China -Xi'an Waycoo Industrial & Trading Co.,Ltd. [waycoochem.com]
3. Safety Data Sheet for Tetrasodium Iminodisuccinate and Its Applications [thinkdochemicals.com]
4. Tetrasodium iminodisuccinate [tiiips.com]
5. Biodegradation of All Stereoisomers of the EDTA Substitute Iminodisuccinate by Agrobacterium tumefaciens BY6 Requires an Epimerase and a Stereoselective C-N Lyase - PMC [pmc.ncbi.nlm.nih.gov]
6. bocsci.com [bocsci.com]
7. researchgate.net [researchgate.net]
8. marknature.com [marknature.com]
9. Tetrasodium iminodisuccinate, S,S- | C₈H₇NNa₄O₈ | CID 71587136 - PubChem [pubchem.ncbi.nlm.nih.gov]
10. yuanlianchem.com [yuanlianchem.com]
11. Tetrasodium Iminodisuccinate-IDS-Na4 - Aquapharm [aquapharm-india.com]

- 12. lanxess.com [lanxess.com]
- 13. yuanlianchem.com [yuanlianchem.com]
- 14. Material Properties Of Tetrasodium Iminodisuccinate [thinkdochemicals.com]
- 15. innospk.com [innospk.com]
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